

# Scale-Up Synthesis of 2,3-Dihydrophenanthren-4(1H)-one: An Application Note

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## Compound of Interest

**Compound Name:** 2,3-Dihydrophenanthren-4(1H)-one

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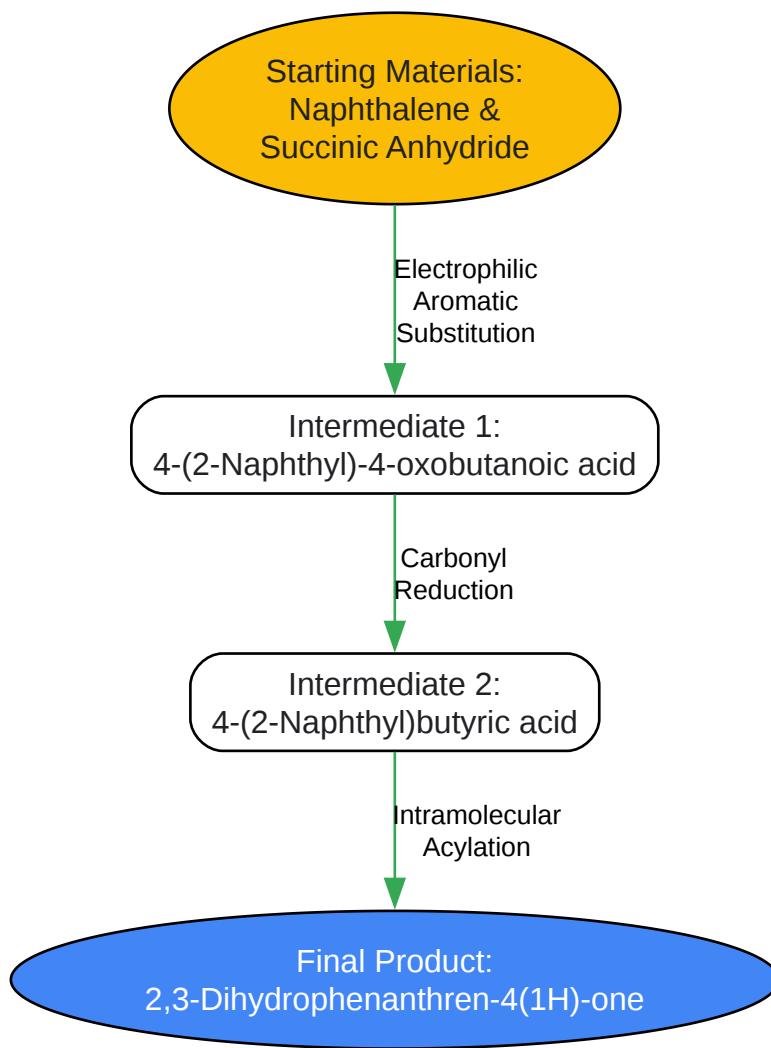
This application note provides a detailed protocol for the scale-up synthesis of **2,3-Dihydrophenanthren-4(1H)-one**, a key intermediate in the synthesis of various phenanthrene derivatives with applications in medicinal chemistry and materials science. The described methodology is based on the well-established Haworth synthesis, a robust and scalable route for the construction of polycyclic aromatic systems.

## Introduction

**2,3-Dihydrophenanthren-4(1H)-one** is a tricyclic ketone that serves as a versatile building block for the elaboration of more complex phenanthrene-based molecules. The Haworth synthesis provides a classical and reliable approach for the preparation of such compounds, involving a three-step sequence starting from readily available naphthalene and succinic anhydride. This application note outlines a comprehensive and scalable protocol for each step of the synthesis, including Friedel-Crafts acylation, Clemmensen reduction, and intramolecular cyclization.

## Overall Synthesis Workflow

The scale-up synthesis of **2,3-Dihydrophenanthren-4(1H)-one** follows a three-step reaction sequence as depicted in the workflow diagram below.



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